

Comprehensive Safety and Handling Guide for Tiamulin-d10 Hydrochloride

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Compound of Interest

Compound Name: Tiamulin-d10 Hydrochloride

Cat. No.: B15144161

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Tiamulin-d10 Hydrochloride**, focusing on procedural, step-by-step guidance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of Tiamulin compounds is provided below.

Property	Information
Physical State	Solid, white to off-white.[1]
Melting Point	147 - 148 °C.[1]
Boiling Point	563 °C.[1]
Flash Point	> 110 °C.[1]
Solubility	Practically insoluble in water.[2]
Storage Temperature	+4°C.[3]

Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for **Tiamulin-d10 Hydrochloride** from Cayman Chemical states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).[4] It does not list any GHS hazard pictograms, signal words, or hazard statements.[4] However, safety data for the related compound Tiamulin suggests it may cause long-lasting harmful effects to aquatic life.[5] Therefore, a cautious approach is recommended.

Engineering Controls:

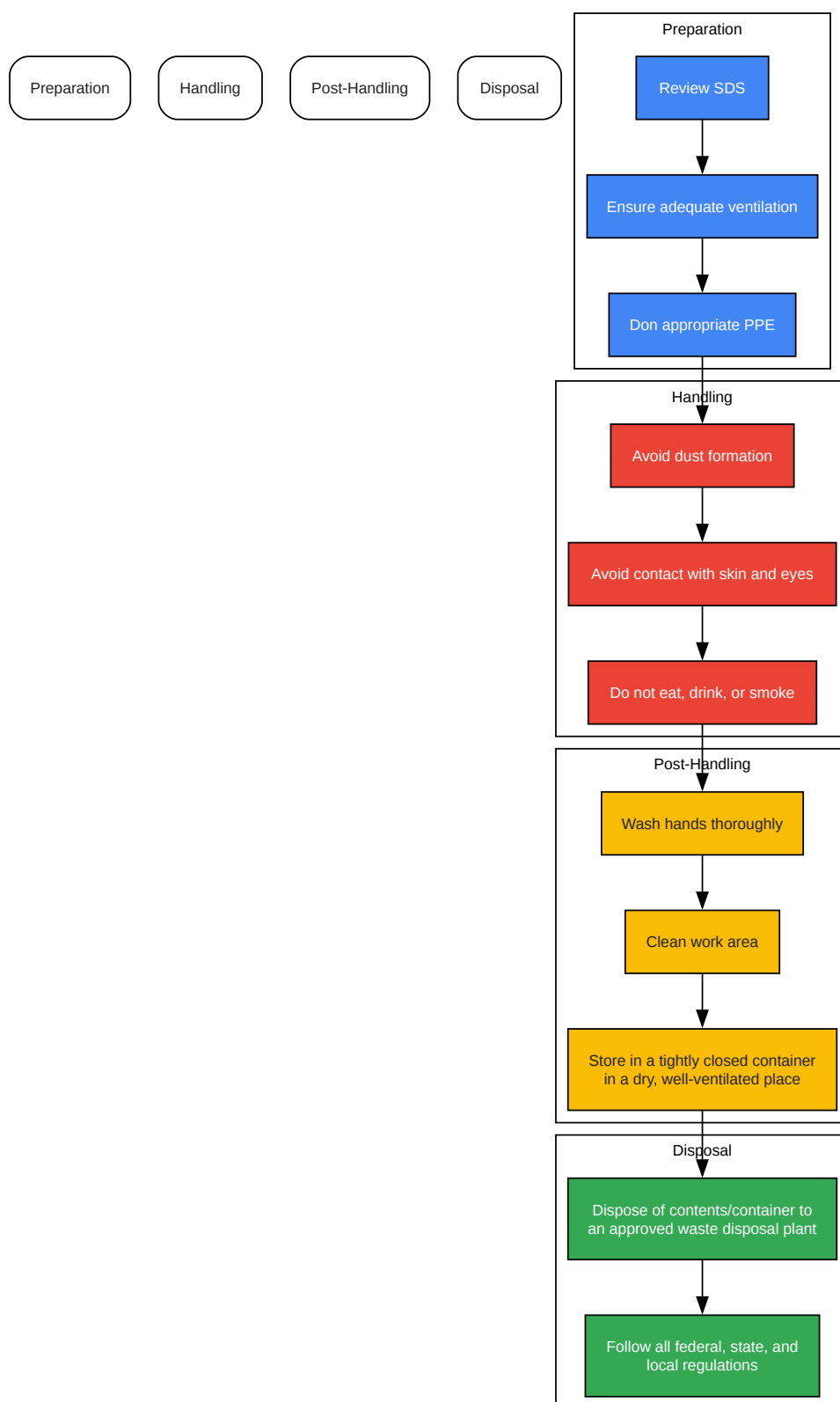
- Ensure adequate ventilation in the handling area.[5]

Personal Protective Equipment (PPE): While the **Tiamulin-d10 Hydrochloride** SDS does not specify required PPE, the following recommendations are based on guidelines for similar compounds to ensure a high level of safety.[4]

PPE Category	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.[5]
Hand Protection	Wear chemical-impermeable gloves.[5] Although no specific glove material is recommended for Tiamulin-d10 Hydrochloride due to a lack of testing, selecting gloves resistant to a broad range of chemicals is a prudent measure.[4]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1]
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.[4]

Safe Handling and Operational Workflow

Following a structured workflow is crucial for minimizing risks during the handling of **Tiamulin-d10 Hydrochloride**.



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Safe Handling Workflow for **Tiamulin-d10 Hydrochloride**.

First-Aid Measures

In case of exposure, follow these first-aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a doctor if symptoms persist.[5]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[5]
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[5]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[5]

Spillage and Disposal

Accidental Release Measures:

- Avoid dust formation.[5]
- Use personal protective equipment.[5]
- Sweep up and shovel into suitable containers for disposal.[1]
- Prevent the substance from entering drains.[5]

Disposal:

- Disposal must be made according to official regulations.[4]
- Dispose of contents and containers to an approved waste disposal plant.[1]
- Do not allow the product to reach the sewage system or any water course.[4]

By adhering to these safety protocols, researchers can handle **Tiamulin-d10 Hydrochloride** responsibly, ensuring personal safety and minimizing environmental impact.

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